

Comprehensive Physicochemical Profiling: 2-Iodo-3-methylpyridin-4-amine

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Compound of Interest

Compound Name: 2-Iodo-3-methylpyridin-4-amine

CAS No.: 79055-58-6

Cat. No.: B3371766

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Executive Summary

2-Iodo-3-methylpyridin-4-amine is a polysubstituted pyridine derivative often utilized as a high-value intermediate in medicinal chemistry, particularly for developing kinase inhibitors and neurological agents.

- Predicted pKa (Conjugate Acid): 6.2 ± 0.3 ^[1]
- Basicity Classification: Weak Base (significantly less basic than 4-aminopyridine, but more basic than pyridine).
- Dominant Species at pH 7.4: Neutral (Unprotonated).^[1] ~94% neutral / ~6% protonated.
- Key Feature: The 2-iodo substituent drastically lowers the basicity of the pyridine nitrogen via inductive withdrawal, while the 3-methyl group provides a minor compensatory increase in electron density and lipophilicity.

Structural Analysis & Theoretical Basicity

To understand the pKa of this molecule, we must deconstruct the electronic contributions of each substituent relative to the core pyridine scaffold.

The Core Scaffold: 4-Aminopyridine

The parent molecule, 4-aminopyridine (4-AP), has a pKa of 9.17. It is highly basic compared to pyridine (pKa 5.^[1]23) because the 4-amino group acts as a powerful electron donor (+M effect).^[1] The lone pair on the exocyclic amine donates electron density into the ring, stabilizing the protonated pyridinium nitrogen.

Substituent Effects (Hammett Analysis)

The target molecule modifies the 4-AP core with two ortho-substituents relative to the nitrogen and amine.

Substituent	Position	Electronic Effect	Impact on pKa
4-Amino (-NH ₂)	Para to N	Strong Resonance Donor (+M)	+3.94 (Base Boost)
2-Iodo (-I)	Ortho to N	Inductive Withdrawal (-I)	-3.41 (Base Drop)
3-Methyl (-CH ₃)	Meta to N	Weak Inductive Donor (+I)	+0.45 (Fine Tune)

- The 2-Iodo Effect: Halogens at the 2-position are strong basicity depressants. While Iodine is less electronegative than Chlorine or Bromine, its proximity to the ring nitrogen creates a strong inductive "pull" that destabilizes the positive charge on the protonated nitrogen.
 - Reference Point: 2-Iodopyridine (pKa 1.^[2]^[3]82) vs. Pyridine (pKa 5.^[1]23)
- The 3-Methyl Effect: Alkyl groups are electron-releasing. A methyl group typically raises pyridine pKa by ~0.5 units.
 - Reference Point: 3-Picoline (pKa 5.68) vs. Pyridine (pKa 5.^[1]23)

.[1]

Calculated pKa Derivation

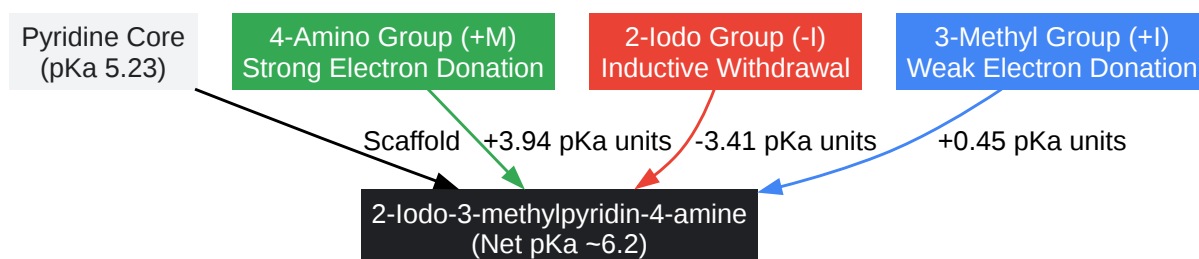
Using the principle of additivity:

[1]

Note: Steric crowding between the 2-Iodo and 3-Methyl groups (vicinal substitution) may slightly distort the ring planarity or hinder solvation, potentially lowering the experimental pKa further to the 5.8–6.0 range.

Visualization of Electronic Effects[1][4]

The following diagram illustrates the competing electronic forces determining the basicity of the molecule.



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Caption: Additive substituent effects on the pyridine core. Green arrows indicate basicity enhancement; red indicates reduction.

Experimental Determination Protocols

For researchers synthesizing this compound, experimentally verifying the pKa is crucial for optimizing extraction and salt formation.

Method A: Potentiometric Titration (Gold Standard)

Since the predicted pKa (~6.^[1]2) lies well within the range of standard glass electrodes (pH 2–12), potentiometry is the most accurate method.^[1]

- Preparation: Dissolve 5–10 mg of pure **2-Iodo-3-methylpyridin-4-amine** in 20 mL of 0.1 M KCl (ionic strength adjuster). If solubility is low, use a mixed solvent system (e.g., Methanol/Water 30:70) and apply the Yasuda-Shedlovsky extrapolation to find aqueous pKa.
- Titrant: Carbonate-free 0.1 M HCl (standardized).
- Procedure:
 - Acidify the solution to pH ~2.5 with HCl.
 - Back-titrate with 0.1 M KOH (standardized) under inert gas (N₂ or Ar) to prevent O₂ absorption.^[1]
 - Record pH vs. Volume added.
- Analysis: The inflection point at 0.5 equivalents represents the pKa.

Method B: UV-Vis Spectrophotometric Titration

Useful if the compound is sparingly soluble in water.

- Principle: The UV spectrum of the neutral pyridine differs from the protonated pyridinium cation.
- Workflow:
 - Prepare a stock solution in a buffer series ranging from pH 3.0 to pH 9.0.
 - Measure absorbance.^[1] The 4-amino group typically exhibits a bathochromic shift (red shift) upon protonation of the ring nitrogen.^[1]
 - Plot Absorbance vs. pH. The sigmoidal curve inflection is the pKa.

Implications for Drug Development[5][6][7]

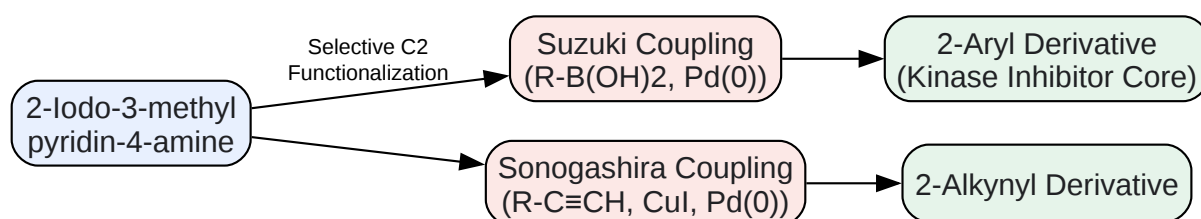
Solubility & Permeability

- Stomach (pH 1.5): The molecule will be 100% protonated (cationic).[1] Solubility will be maximal.
- Intestine/Blood (pH 7.4): Since $\text{pH} > \text{pK}_a$ ($7.4 > 6.2$), the molecule exists primarily in its neutral form.[1]
 - Permeability: High. The neutral species passively diffuses through lipid membranes, making this scaffold orally bioavailable.
 - Solubility Risk: Potential precipitation in the intestine if the dose is high, as the ionized species converts to the less soluble neutral form.

Synthetic Utility (Suzuki/Sonogashira Coupling)

The 2-iodo position is chemically distinct from the pKa profile. While it lowers basicity, it is a "soft" handle for palladium-catalyzed cross-coupling.

- Reactivity Order: The 2-iodo position is highly reactive toward oxidative addition by Pd(0), significantly more so than 2-bromo or 2-chloro analogs.
- Protection: The 4-amino group may require protection (e.g., Boc) during coupling to prevent catalyst poisoning, although the reduced basicity (pK_a 6.2 vs 9.[1]2) makes the free amine less likely to bind Pd tightly than in 4-AP.



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Caption: Synthetic divergence utilizing the C2-Iodo handle.

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